

# 2-Bromo-4-chlorobenzotrifluoride molecular weight and formula

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## Compound of Interest

Compound Name: **2-Bromo-4-chlorobenzotrifluoride**

Cat. No.: **B1342317**

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## An In-depth Technical Guide to **2-Bromo-4-chlorobenzotrifluoride**

This guide provides essential technical data for researchers, scientists, and professionals in drug development on the chemical compound **2-Bromo-4-chlorobenzotrifluoride**.

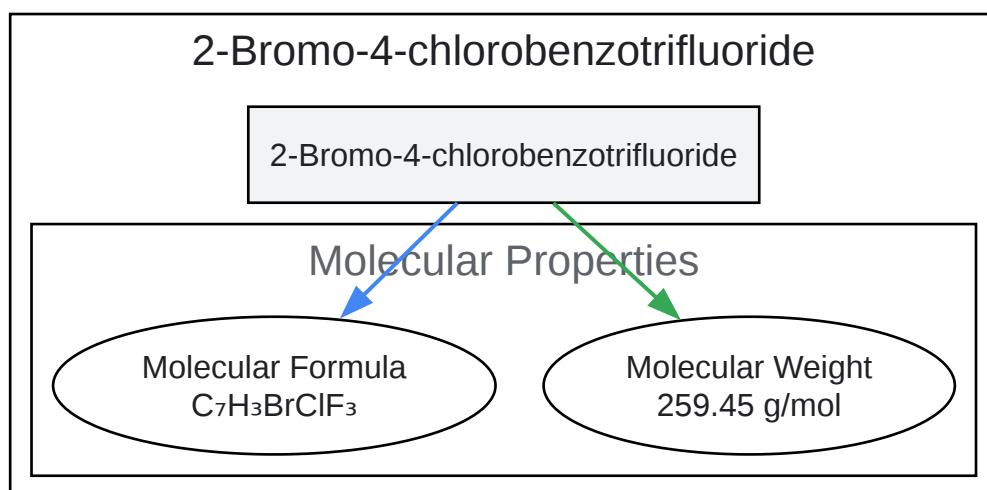
## Physicochemical Properties

The fundamental molecular characteristics of **2-Bromo-4-chlorobenzotrifluoride** are summarized below.

Property	Value
Molecular Formula	$C_7H_3BrClF_3$ <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	259.45 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	1099597-32-6 <a href="#">[1]</a> <a href="#">[2]</a>

## Structural and Property Relationship

The following diagram illustrates the relationship between the compound's name and its core molecular properties.



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**Fig. 1:** Molecular properties of **2-Bromo-4-chlorobenzotrifluoride**.

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## References

- 1. scbt.com [scbt.com]
- 2. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
- 3. chemimpex.com [chemimpex.com]
- 4. 4-Bromo-2-chlorobenzotrifluoride |  $C_7H_3BrClF_3$  | CID 20269848 - PubChem [pubchem.ncbi.nlm.nih.gov]
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